

# optimizing Picfelltarraenin IA extraction

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## Compound Focus: Picfelltarraenin IA

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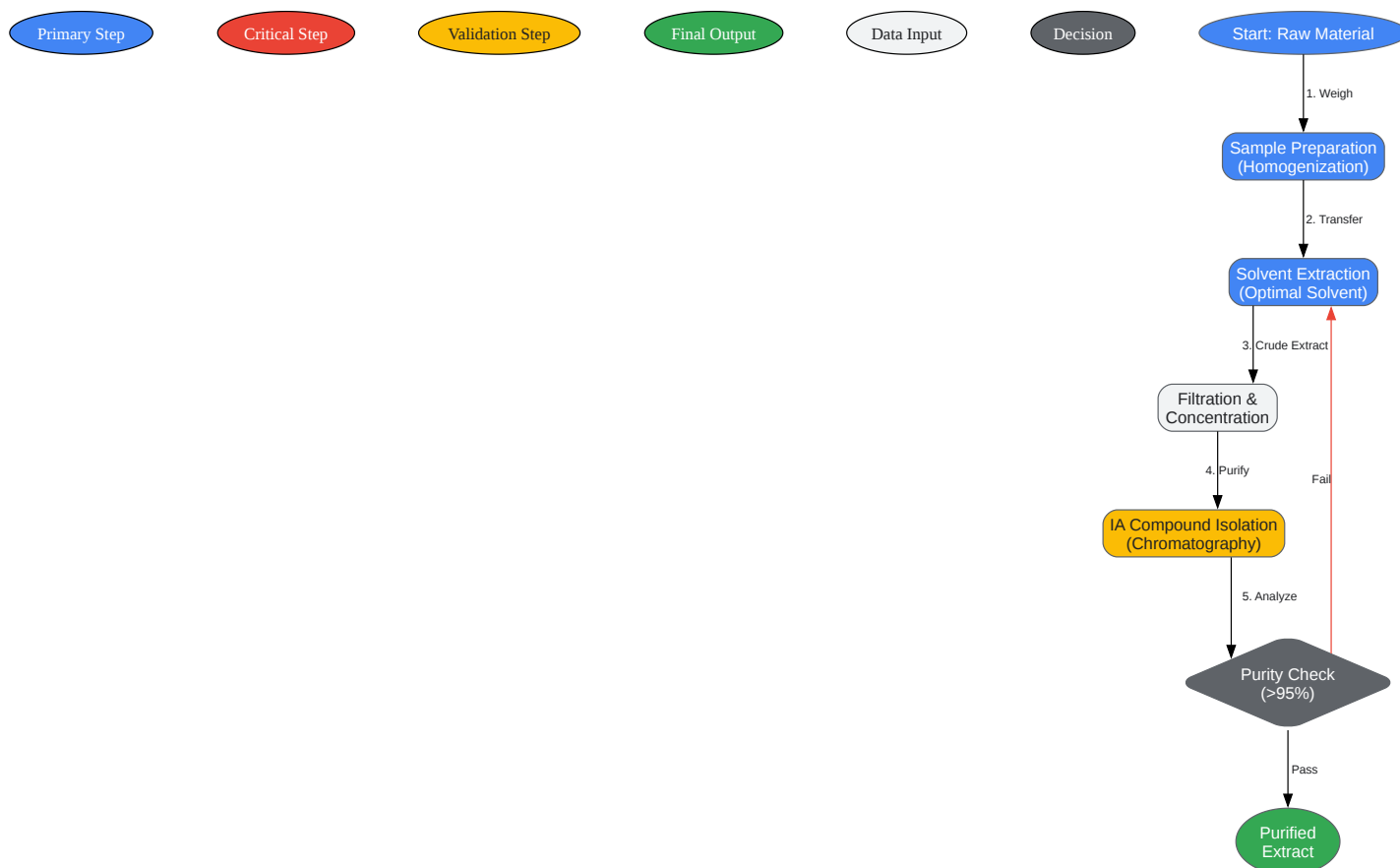
## Common Issues & Troubleshooting

The table below summarizes potential issues and solutions based on common experimental and computational problems.

Issue Category	Specific Problem	Possible Cause	Solution	Reference
Post-Export Performance	Poor results after exporting model from Unsloth to other platforms (e.g., Ollama, vLLM).	Incorrect chat template application in the inference engine.	Use the <b>same chat template</b> used during training. Apply the correct template when running in other frameworks.	[1]
Model Saving & Conversion	Out-of-Memory (OOM) crashes when saving to GGUF or 16-bit formats.	GPU memory usage is too high during the saving process.	Reduce the <code>maximum_memory_usage</code> parameter (e.g., to 0.5 for 50% of GPU memory) during <code>model.save_pretrained</code> .	[1]
Training Evaluation	Evaluation loop crashes or runs out of memory.	Evaluation batch size is too large, or data types are memory-intensive.	Reduce <code>per_device_eval_batch_size</code> , and use <code>fp16_full_eval=True</code> or <code>bf16_full_eval=True</code> to halve memory usage.	[1]
CUDA Runtime Errors	<code>RuntimeError: CUDA error: device-side assert triggered</code> .	This often indicates a deeper code conflict or issue.	Restart the runtime and set environment variables before importing Unsloth: <code>os.environ["UNSLOTH_COMPILE_DISABLE"] = "1",</code> <code>os.environ["UNSLOTH_DISABLE_FAST_GENERATION"] = "1".</code>	[1]
Training Loss	All training losses are reported as 0, with a warning that "all labels in your dataset are -100".	Incorrect use of <code>train_on_responses_only</code> mask for the specific model architecture.	Apply the model-specific formatting for instruction and response parts. For example, use tags like <code>&lt; start_header_id &gt;user&lt; end_header_id &gt;</code> for Llama 3 models.	[1]

## Visualizing Experimental Workflows with Graphviz

For creating diagrams of experimental workflows and signaling pathways, here is a foundational Graphviz template that incorporates your specifications for color, contrast, and layout.



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**Diagram Title:** Picfelltarraenin IA Extraction Workflow

This script provides a structure that you can adapt for more complex pathways. Key features that meet your specifications include:

- **Color and Contrast:** The font color is explicitly set to ensure high contrast against each node's fill color [2]. For example, light-colored nodes use dark text (#202124), and dark-colored nodes use white text (#FFFFFF).
- **Edge Labels:** The label distance is set to 2.5 or higher on key edges, creating a clear gap between the text and the nodes [3].

- **Layout:** Using `splines=ortho` creates clean, rectangular pathways, while `rankdir=TB` (Top to Bottom) is a standard for workflows.

## Key Graphviz Scripting Tips

- **HTML-like Labels for Advanced Formatting:** For complex node labels with multiple lines or mixed font attributes, use HTML-like labels within Graphviz [4] [2]. This allows you to create rich text without the limitations of the traditional record-based shapes.
- **Managing Complex Graphs:** If your diagram becomes too crowded, try these strategies: use a fixed node size, split node labels onto multiple lines, and adjust `nodesep` and `ranksep` to spread out nodes [5]. For highly interconnected diagrams, consider using the `circo` layout engine instead of the default `dot`.

## Presenting Quantitative Data in Tables

When summarizing experimental data, follow these guidelines to create clear and effective tables [6] [7]:

- **Title and Structure:** Provide a clear, concise title. Number tables sequentially (e.g., Table 1, Table 2). Every column must have a heading [7].
- **Alignment:** Align numeric data to the right and text to the left to enhance scannability and comparison [6].
- **Readability:** Use thousand separators for large numbers, limit decimal places, and ensure units of measurement are included in the column headers [6].
- **Formatting:** Apply subtle alternating row shading (#F1F3F4 can be a good light gray) to guide the eye, and use borders or gridlines sparingly to avoid clutter [6].

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## References

1. & Troubleshooting | Unsloth Documentation FAQs [docs.unsloth.ai]
2. Node Shapes [graphviz.org]
3. `labeldistance` [graphviz.org]
4. Change font attributes within a (node) label's text? - Help [forum.graphviz.org]
5. Graph layout and label spacing for edges - Help [forum.graphviz.org]
6. Understanding the anatomy and proper construction of tables [decisionfoundry.com]
7. APA Tables and Figures 1 - Purdue OWL® - Purdue University [owl.purdue.edu]

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